

1-Propanesulfonyl chloride molecular weight

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Compound of Interest

Compound Name: 1-Propanesulfonyl chloride

Cat. No.: B154433

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An In-depth Technical Guide to **1-Propanesulfonyl Chloride**

Abstract

1-Propanesulfonyl chloride (CAS No. 10147-36-1) is a vital reagent in organic synthesis, primarily utilized as an intermediate in the production of pharmaceuticals, agrochemicals, and ionic liquids.^[1] Its high reactivity, stemming from the sulfonyl chloride functional group, allows for the introduction of the propanesulfonyl moiety into a diverse range of molecules.^{[1][2]} This guide provides a comprehensive overview of its chemical and physical properties, spectroscopic data, synthesis protocols, and key applications, tailored for researchers and professionals in drug development and chemical sciences.

Chemical and Physical Properties

1-Propanesulfonyl chloride is a colorless to pale yellow, moisture-sensitive liquid.^[1] It is classified as a corrosive material, capable of causing severe skin burns and eye damage.^{[1][3]} Key quantitative data are summarized in Table 1 for easy reference.

Property	Value	Reference(s)
Molecular Formula	C ₃ H ₇ ClO ₂ S	[3][4]
Molecular Weight	142.60 g/mol	[1][5]
CAS Number	10147-36-1	[3][4]
Density	1.267 g/mL at 25 °C	[6]
Boiling Point	78-79 °C at 15 mmHg	[6]
Refractive Index	n ₂₀ /D 1.453	
Vapor Density	4.9 (vs air)	
Flash Point	97 °C (206.6 °F) - closed cup	
IUPAC Name	propane-1-sulfonyl chloride	[3]
SMILES	CCCS(=O)(=O)Cl	[3]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **1-propanesulfonyl chloride**. Relevant data from various techniques are available.[7]

Spectrum Type	Data Source / Key Information
¹ H NMR	Spectra are available for review, allowing for the structural confirmation of the propyl group.[8]
FTIR	The neat capillary cell spectrum has been recorded.[3]
Mass Spectrometry	Electron ionization mass spectrum data is available through the NIST WebBook.[4][9]

Synthesis of 1-Propanesulfonyl Chloride

Several methods exist for the synthesis of **1-propanesulfonyl chloride**. A modern, efficient method involves microwave-assisted synthesis, which offers high yields and reduced reaction

times compared to conventional methods.[1]

Experimental Protocol: Microwave-Assisted Synthesis

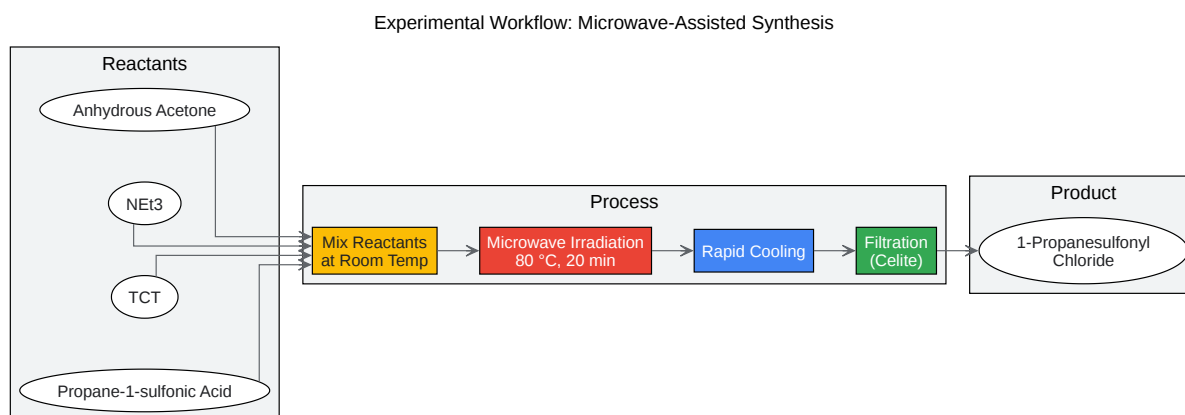
This protocol is based on the reaction of propane-1-sulfonic acid with 2,4,6-trichloro-[3][4][6]-triazine (TCT).[6][10]

Materials:

- Propane-1-sulfonic acid
- 2,4,6-Trichloro-[3][4][6]-triazine (TCT)
- Anhydrous acetone
- Triethylamine (NEt₃)
- Celite

Procedure:

- To a solution of propane-1-sulfonic acid in anhydrous acetone, add 2,4,6-trichloro-[3][4][6]-triazine (TCT) at room temperature.[10]
- Add triethylamine (NEt₃) dropwise to the mixture.[10]
- Place the resulting mixture in a sealed, pressure-rated reaction vial and irradiate it in a self-tuning single-mode microwave synthesizer at 80 °C (50 W) for 20 minutes.[6][10]
- After irradiation, rapidly cool the mixture to room temperature by passing compressed air through the microwave cavity for 1 minute.[6][10]
- Filter the cooled mixture through Celite to remove the precipitate. The filtrate contains the desired product, **1-propanesulfonyl chloride**. [6][10]



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Caption: Workflow for the microwave-assisted synthesis of **1-propanesulfonyl chloride**.

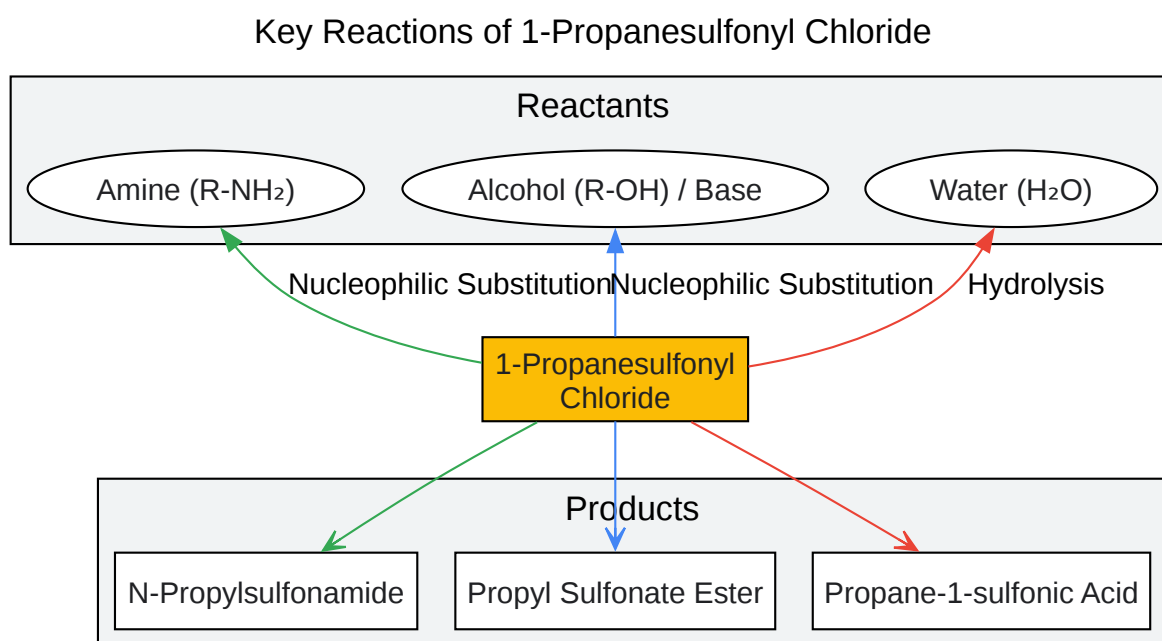
Key Reactions and Applications

The primary reactivity of **1-propanesulfonyl chloride** involves nucleophilic substitution at the sulfur atom. This makes it a valuable reagent for creating sulfonamides and sulfonate esters, which are important functional groups in many pharmaceutical compounds.^{[1][11]}

- **Reaction with Amines:** It reacts readily with primary and secondary amines under mild conditions to form N-substituted propanesulfonamides.^[1]
- **Reaction with Alcohols:** In the presence of a base, it reacts with alcohols to yield sulfonate esters.^{[1][11]}

- Hydrolysis: The compound readily hydrolyzes in the presence of water to form propane-1-sulfonic acid and hydrochloric acid.[1]

Its synthetic utility is highlighted in the preparation of ionic liquids and as a key building block in the development of new drug candidates.[1][2]



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Caption: Logical relationships in the primary reactions of **1-propanesulfonyl chloride**.

Safety and Handling

1-Propanesulfonyl chloride is a corrosive substance that reacts violently with water. It must be handled with appropriate personal protective equipment (PPE), including faceshields, gloves, and a suitable respirator. Containers should be stored in a cool, dry, and well-ventilated area and kept tightly closed to prevent moisture contamination and leakage.[12]

Conclusion

1-Propanesulfonyl chloride is a versatile and highly reactive chemical intermediate with significant applications in organic synthesis, particularly within the pharmaceutical industry. Its well-defined properties and reactivity profile make it an essential tool for researchers. Understanding its synthesis, handling requirements, and reaction pathways is crucial for its effective and safe utilization in the laboratory and in industrial processes.

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